

An In-depth Technical Guide to 3-Acetylmorphine

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Compound of Interest

Compound Name: 3-Acetylmorphine

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This technical guide provides a comprehensive overview of **3-Acetylmorphine**, a significant metabolite of heroin. The document details its chemical identity, physicochemical properties, metabolic pathways, and relevant experimental protocols for its synthesis and analysis.

Chemical Identification and Properties

3-Acetylmorphine, also known as 3-monoacetylmorphine (3-MAM), is one of the primary metabolites of diacetylmorphine (heroin), alongside 6-monoacetylmorphine (6-MAM) and morphine.^[1] Due to the placement of the acetyl group at the 3-position, 3-MAM exhibits a relatively weak affinity for μ -opioid receptors compared to 6-MAM and morphine.^[2]

Identifier	Value
IUPAC Name	[(4R,4aR,7S,7aR,12bS)-7-hydroxy-3-methyl-2,4,4a,7,7a,13-hexahydro-1H-4,12-methanobenzofuro[3,2-e]isoquinolin-9-yl] acetate ^{[3][4]}
CAS Number	5140-28-3 ^{[1][2][3]}
Synonyms	3-Monoacetylmorphine, 3-MAM, O(3)-Monoacetylmorphine ^{[1][2][3][4]}

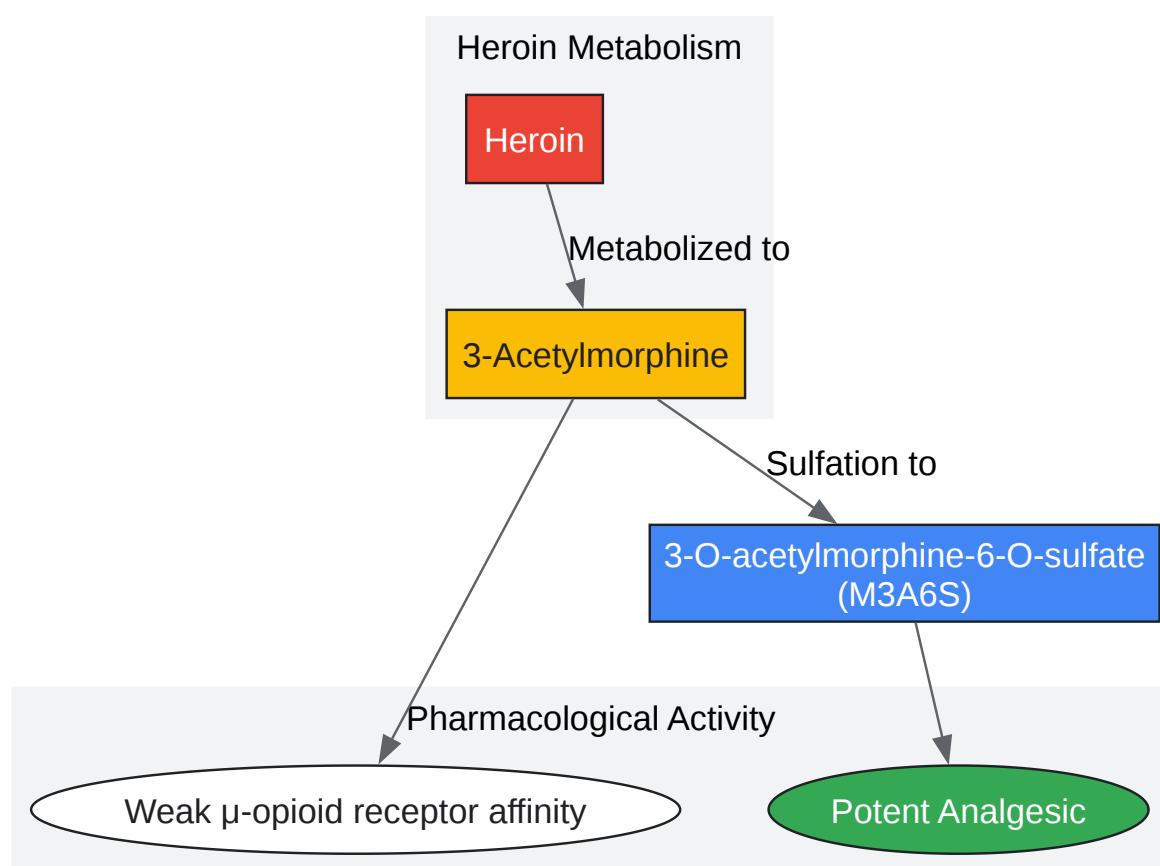
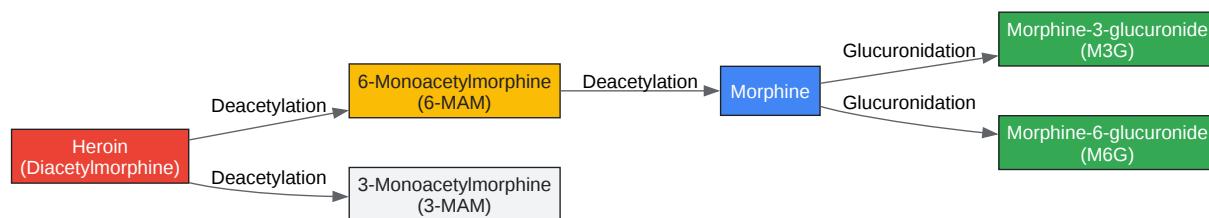
Table 1: Chemical Identifiers for **3-Acetylmorphine**

Property	Value
Molecular Formula	C ₁₉ H ₂₁ NO ₄ [2] [3]
Molar Mass	327.380 g·mol ⁻¹ [1]
Appearance	Crystalline solid [2]
Solubility	DMF: 20 mg/ml; DMSO: 10 mg/ml; DMF:PBS (pH 7.2) (1:1): 0.5 mg/ml [2]
λ _{max}	278 nm [2]

Table 2: Physicochemical Properties of **3-Acetylmorphine**

Metabolic Pathway of Heroin

Heroin (diacetylmorphine) is rapidly metabolized in the body. It is first deacetylated to the active metabolite 6-monoacetylmorphine (6-MAM) and the less active 3-monoacetylmorphine (3-MAM). 6-MAM is then further metabolized to morphine, which is a potent opioid agonist.[\[1\]](#)[\[5\]](#) Morphine itself is primarily metabolized into morphine-3-glucuronide (M3G) and morphine-6-glucuronide (M6G).[\[6\]](#)[\[7\]](#) The metabolic conversion of heroin is a critical aspect in both its pharmacological activity and its detection in biological samples for forensic and clinical purposes.[\[5\]](#)[\[7\]](#)



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